

# Fmoc-L-4-Phosphonomethylphenylalanine

## molecular weight and formula

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### Compound of Interest

Compound Name: *Fmoc-L-4-Phosphonomethylphenylalanine*

Cat. No.: *B556959*

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## In-Depth Technical Guide: Fmoc-L-4-Phosphonomethylphenylalanine

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **Fmoc-L-4-Phosphonomethylphenylalanine**, a key reagent in peptide synthesis and drug discovery.

### Physicochemical Properties

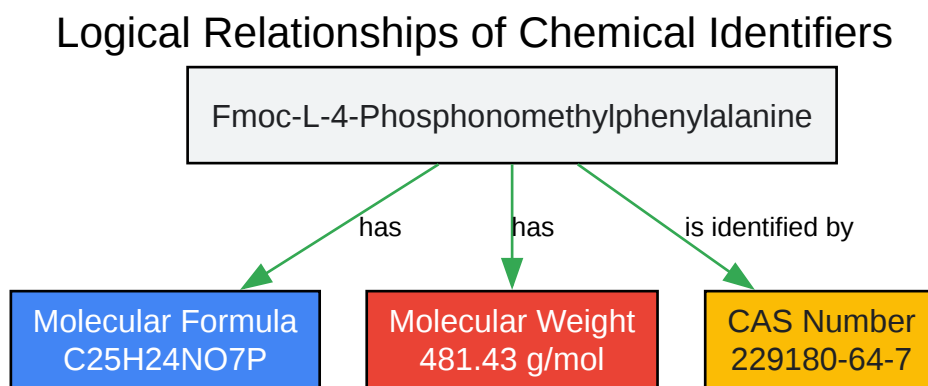
**Fmoc-L-4-Phosphonomethylphenylalanine** is a derivative of the amino acid phenylalanine. The defining feature of this compound is the phosphonomethyl group attached to the phenyl ring, which allows for the introduction of a phosphonate moiety into peptides. The N-terminus is protected by a fluorenylmethyloxycarbonyl (Fmoc) group, making it suitable for solid-phase peptide synthesis.

Below is a summary of its key quantitative data:

Property	Value	Citations
Molecular Formula	C25H24NO7P	[1][2][3][4]
Molecular Weight	481.43 g/mol	[3][4]
CAS Number	229180-64-7	[1][2][3]

## Structural Information

To visualize the relationships between the different chemical identifiers and the core compound, the following logical diagram is provided.



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## References

- 1. chemimpex.com [chemimpex.com]
- 2. Fmoc-L-4-Phosphonomethylphenylalanine | C25H24NO7P | CID 2761489 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Fmoc-4-(phosphonomethyl)-Phe-OH ≥98.0% (TLC) | Sigma-Aldrich [sigmaaldrich.com]

- 4. FMOC-L-4-PHOSPHONOMETHYLPHENYLALANINE(229180-64-7) 1H NMR [m.chemicalbook.com]
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